

# Cefcapene pivoxil hydrochloride hydrate potency comparison other cephalosporins

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

[Get Quote](#)

## Comparative Clinical Efficacy at a Glance

Infection Type	Comparator Drug	Clinical Efficacy	Bacterial Eradication	Key Findings	Citation
----------------	-----------------	-------------------	-----------------------	--------------	----------

| **Acute Rhinosinusitis** | Amoxicillin-Clavulanate (AMC) | CFPN-PI: 96% AMC: 95.8% | Information missing | No significant difference in clinical outcome; **significantly lower diarrhea rate** with CFPN-PI (1 vs. 6 patients) [1]. | [1] | | **Chronic Respiratory Tract Infections** | Cefteram Pivoxil (CFTM-PI) | CFPN-PI: 80.2% CFTM-PI: 78.9% | CFPN-PI: 60.5% CFTM-PI: 65.9% | No significant difference in efficacy, bacterial eradication, or safety. Dosing: CFPN-PI 450 mg/day vs. CFTM-PI 600 mg/day [2]. | [2] | | **Group A Streptococcal Pharyngitis** | Amoxicillin | CFPN-PI (5-day): Effective Amoxicillin (10-day): Effective | Information missing | 5-day CFPN-PI course found effective, suggesting a shorter treatment duration may be sufficient [3]. |

## Detailed Experimental Protocols

For researchers aiming to replicate or design similar studies, here are the methodologies from the key trials.

**1. Acute Rhinosinusitis Study Design [1]** This was a **randomized, double-blinded, open-label trial**.

- **Patients:** Adults (over 15 years) with Acute Rhinosinusitis (ARS) diagnosed per AAO-HNS guidelines, with symptoms for 10-28 days.
- **Intervention:**
  - **Test Group:** Cefcapene pivoxil (150 mg, three times/day for 14 days).
  - **Control Group:** Amoxicillin-clavulanate (625 mg, three times/day for 14 days).
- **Assessment:** Patients were evaluated on days 7, 14, and 28. Efficacy was determined by:
  - **Symptom Score:** Major and minor symptoms scored from 0 (absent) to 3 (aggravated).
  - **Objective Findings:** Nasal endoscopy and paranasal sinus X-rays.
- **Endpoint:** Clinical response categorized as "success" (remission/improvement) or "failure" (no change/aggravation).

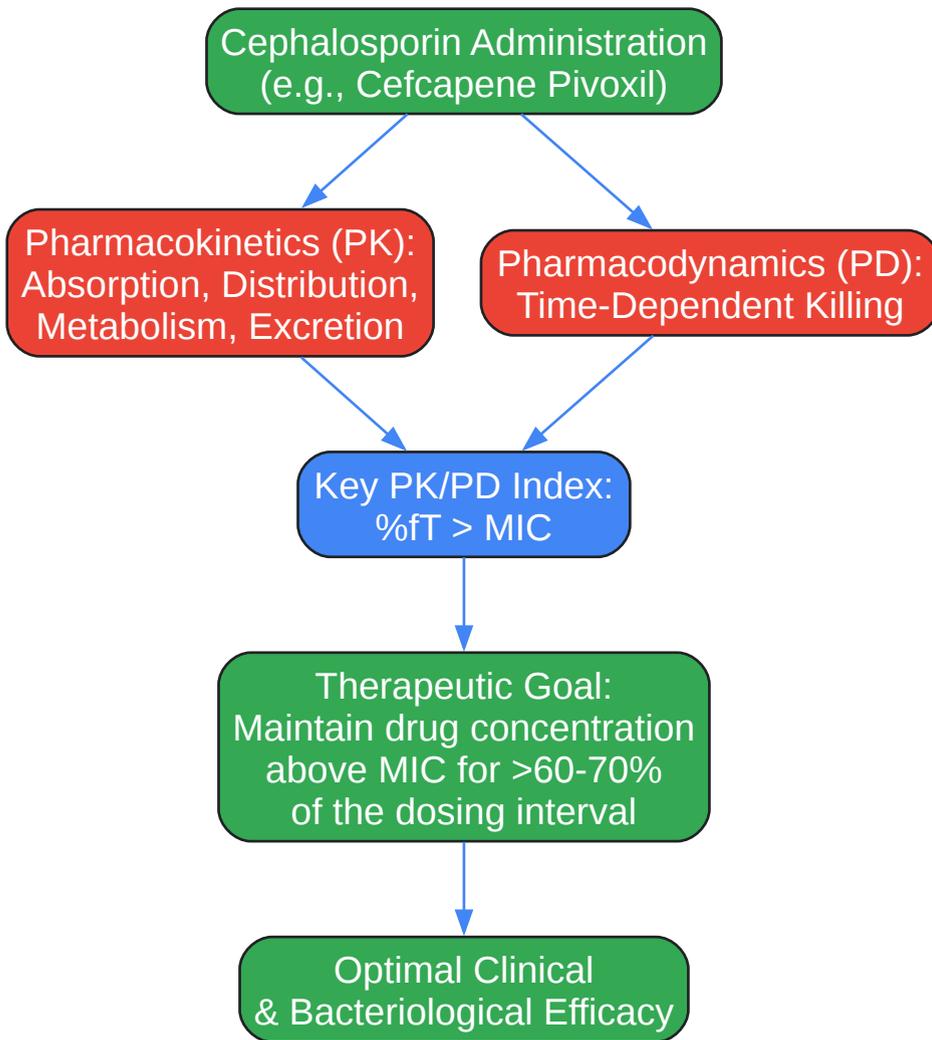
## 2. Chronic Respiratory Tract Infection Study Design [2] This was a **double-blind, comparative study**.

- **Patients:** 171 patients with chronic respiratory tract infections.
- **Intervention:**
  - **Test Group:** Cefcapene pivoxil (450 mg/day).
  - **Control Group:** Cefteteram pivoxil (600 mg/day).
- **Assessment:** Clinical efficacy and bacteriological eradication rates were compared between the two groups.
- **Safety:** All side effects and abnormal laboratory findings were recorded.

## Pharmacological Profile and Safety Considerations

Understanding the pharmacokinetic and pharmacodynamic (PK/PD) principles and safety profile is crucial for drug development and application.

**PK/PD Principles** Cephalosporins like cefcapene pivoxil exhibit **time-dependent killing**. Their efficacy is best predicted by the duration that the free drug concentration remains above the Minimum Inhibitory Concentration (MIC) of the pathogen ( $\%fT > MIC$ ) [4]. To achieve maximal bactericidal effect, dosing regimens should aim to keep concentrations above the MIC for at least **60-70% of the dosing interval** [4]. The following diagram illustrates this core principle and its relationship to efficacy.



[Click to download full resolution via product page](#)

### Safety and Special Populations

- **General Tolerance:** The overall incidence of side effects with cefcapene pivoxil is generally low and comparable to other cephalosporins. The most common adverse reactions are gastrointestinal, such as diarrhea [1] [2].
- **Use in Pregnancy:** A recent 2024 prospective cohort study in Japan assessed exposure to cefcapene pivoxil during the first trimester. It found **no significant association** with an increased risk of major congenital malformations compared to control groups (adjusted odds ratio: 1.48). This provides valuable safety data for this population [5].

## Key Takeaways for Professionals

- **Clinical Non-Inferiority:** High-quality evidence shows that cefcapene pivoxil is not inferior to other first-line antibiotics like amoxicillin-clavulanate and ceftoram pivoxil for treating common respiratory infections [1] [2].
- **Tolerability Advantage:** A key differentiator may be its **favorable gastrointestinal tolerance**, particularly a lower incidence of diarrhea compared to amoxicillin-clavulanate [1].
- **Dosing Flexibility:** Studies on pharyngitis suggest that effective treatment with cefcapene pivoxil may be achieved with shorter courses (e.g., 5 days) compared to traditional 10-day penicillin regimens, which could improve patient compliance [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. A Randomized, Double-blinded, Open Label Study of the ... [pmc.ncbi.nlm.nih.gov]
2. Comparative clinical study of cefcapene pivoxil and ... [pubmed.ncbi.nlm.nih.gov]
3. Comparative study of 5-day cefcapene-pivoxil and 10 ... [sciencedirect.com]
4. Comparative Analysis of Cephalosporins [ijpsjournal.com]
5. Assessment of the Safety of Exposure to Cefcapene Pivoxil ... [jstage.jst.go.jp]

To cite this document: Smolecule. [Cefcapene pivoxil hydrochloride hydrate potency comparison other cephalosporins]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b523075#cefcapene-pivoxil-hydrochloride-hydrate-potency-comparison-other-cephalosporins>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)